

Proper Disposal of Levoglucosan: A Procedural Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Levoglucosan

Cat. No.: B013493

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This guide provides essential safety and logistical information for the proper disposal of **levoglucosan**, ensuring compliance and safety in a laboratory setting. The following procedures are based on current safety data and standard laboratory practices.

Immediate Safety and Handling

Multiple safety data sheets (SDS) classify **levoglucosan** as not hazardous under the OSHA Hazard Communication Standard (29 CFR 1910.1200) and European Regulation (EC) No 1272/2008.^{[1][2][3]} However, standard laboratory best practices must always be observed.

Personal Protective Equipment (PPE):

- Eye Protection: Wear safety glasses or goggles.^[4]
- Hand Protection: Use chemical-resistant gloves.^{[1][4]}
- Body Protection: A lab coat is recommended to protect clothing and skin.^{[4][5]}

While **levoglucosan** is not classified as hazardous, it is incompatible with strong oxidizing agents.^{[4][5]} Therefore, it should be stored and disposed of separately from these substances.

Quantitative Data Summary

Proper identification is the first step in safe disposal. The following table summarizes key data for **levoglucosan**.

Property	Data
Chemical Name	1,6-Anhydro-beta-D-glucopyranose
Synonyms	Levoglucosan, 1,6-Anhydro-β-glucose
CAS Number	498-07-7
Molecular Formula	C ₆ H ₁₀ O ₅
Appearance	Beige or White Solid[4]
Primary Hazard	Not considered hazardous[1][2][3]
Storage	Store at room temperature away from light, moisture, and oxidizing agents[4][5]

Step-by-Step Disposal Protocol

Follow these procedural steps to ensure the safe and compliant disposal of **levoglucosan**.

Step 1: Waste Collection

- **Solid Waste:** Carefully sweep up solid **levoglucosan**, taking care to minimize dust generation. Place the material and any contaminated disposables (e.g., weighing paper, gloves) into a designated, sealable container for non-hazardous solid chemical waste.[1][4]
- **Liquid Waste (Solutions):** While **levoglucosan** is not classified as environmentally hazardous, it is best practice to avoid disposing of chemical solutions down the drain.[1] Collect all aqueous and solvent-based solutions containing **levoglucosan** in a designated, leak-proof container intended for non-hazardous liquid waste.[1] Ensure the waste container is compatible with the solvents used.[1]

Step 2: Waste Container Management

- **Labeling:** The waste container must be clearly and accurately labeled. Use a chemical waste tag and include the following information:
 - The words "Non-Hazardous Waste".[1]

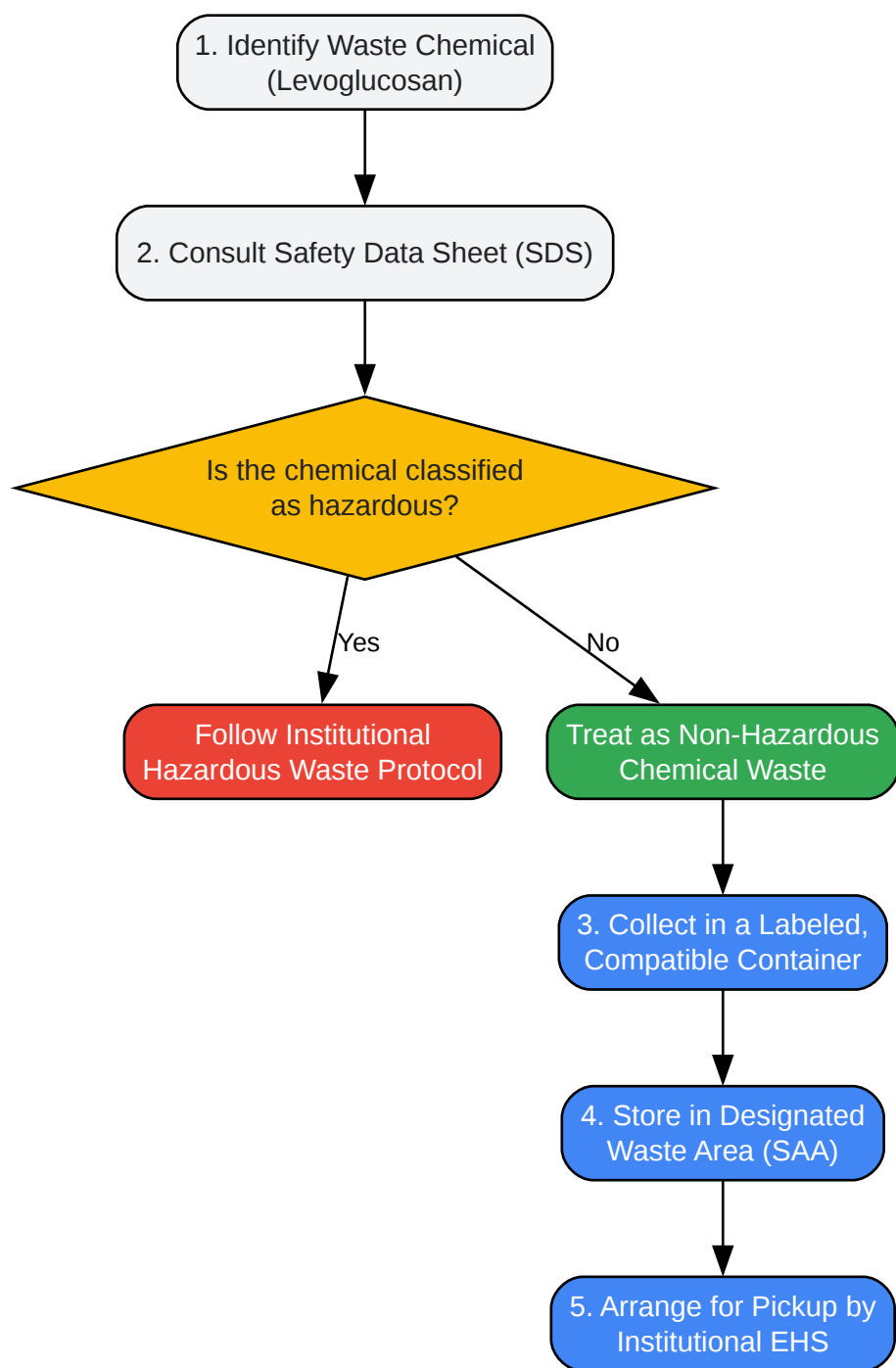
- The full chemical name: "Waste **Levoglucosan**".^[4] Do not use abbreviations.^[4]
- A complete list of all other chemical constituents, including solvents and their percentages.^[4]
- The date when the first waste was added to the container.^[4]
- Storage: Store the sealed waste container in a designated Satellite Accumulation Area (SAA) for chemical waste.^{[4][6]} This area should be at or near the point of generation.^[7] The container must be kept closed except when adding waste.^{[7][8]} Store it away from incompatible materials like strong oxidizing agents.^{[4][6]}

Step 3: Final Disposal

- Dispose of the collected waste through your institution's official chemical waste disposal program or Environmental Health and Safety (EHS) office.^{[1][9]} Always follow all local, state, and federal regulations for non-hazardous chemical waste disposal.^{[1][9]}

Disposal Decision Workflow

The following diagram outlines the logical steps for determining the correct disposal pathway for **levoglucosan**.



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Caption: Workflow for the proper disposal of **Levoglucosan**.

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